

# Essential Procedures for the Proper Disposal of Ro 67-4853

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## Compound of Interest

Compound Name: Ro 67-4853

Cat. No.: B1679490

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For Immediate Implementation by Laboratory Personnel

The proper disposal of **Ro 67-4853**, a positive allosteric modulator of metabotropic glutamate 1 receptors, is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This compound is classified as hazardous to the aquatic environment, necessitating specific disposal protocols. Adherence to the following guidelines, in conjunction with your institution's specific environmental health and safety procedures, is mandatory.

## Key Safety and Disposal Information

**Ro 67-4853** is characterized by the following hazard classifications:

Hazard Category	Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Aquatic Toxicity	Category 1	GHS09	Warning	H410: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	GHS09	Warning	H410: Very toxic to aquatic life with long lasting effects
German Water Hazard Class	WGK 3	-	-	Severely hazardous for water

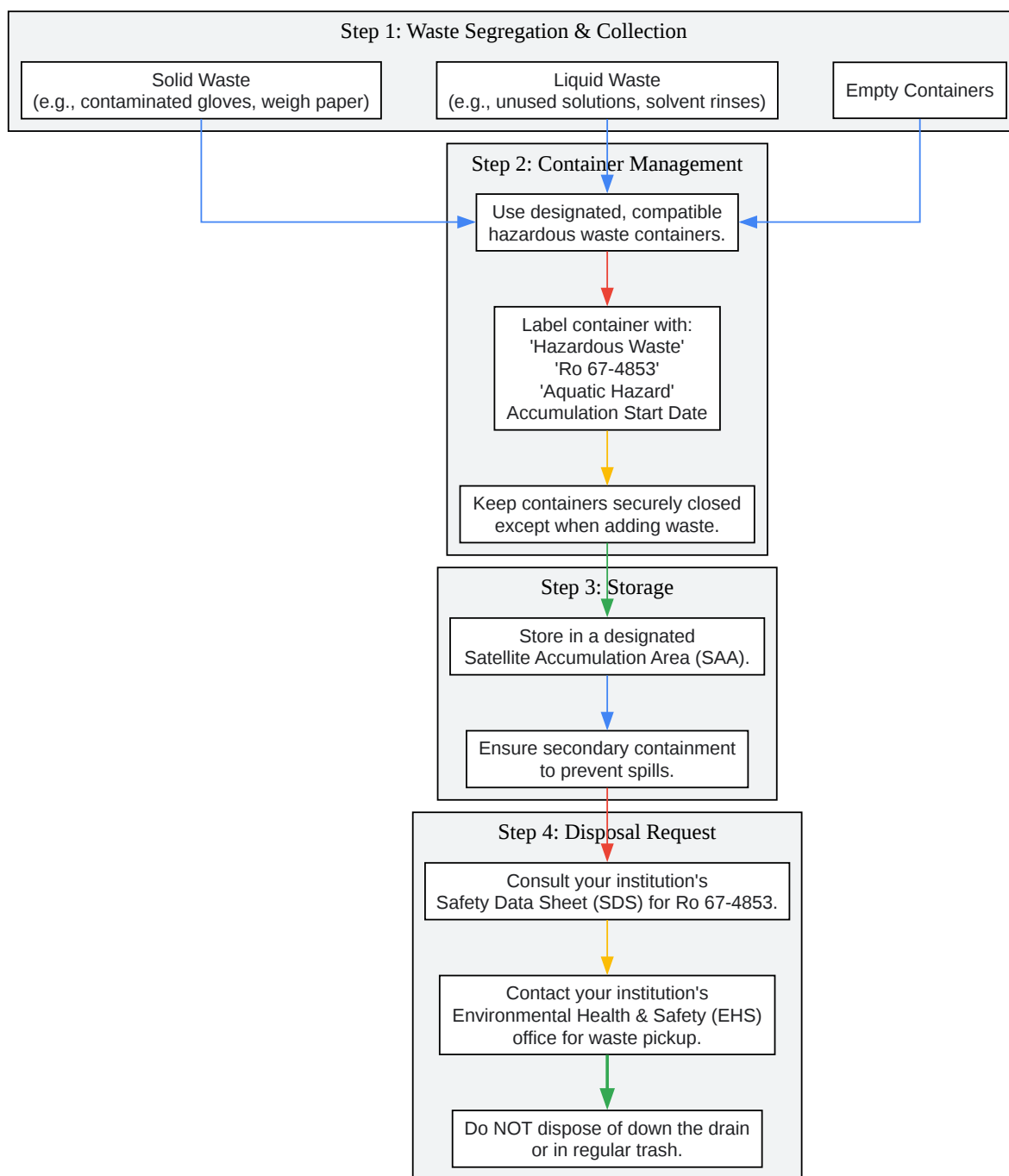
This data underscores the environmental risk posed by **Ro 67-4853** and strictly prohibits its disposal down the drain or in general waste.

## Precautionary Measures for Handling and Disposal

Precautionary Code	Statement
P273	Avoid release to the environment.
P391	Collect spillage.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

## Step-by-Step Disposal Protocol

Researchers, scientists, and drug development professionals must follow this workflow for the safe disposal of **Ro 67-4853** and its associated waste.



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### Disposal Workflow for **Ro 67-4853**

## Experimental Protocols

While specific experimental protocols for the chemical neutralization or inactivation of **Ro 67-4853** are not publicly available, the primary and mandated disposal method is through collection by a certified hazardous waste management service, as directed by your institution's EHS department. Any attempt to neutralize the compound without a validated protocol could result in unforeseen hazardous reactions and is strongly discouraged. The complete Safety Data Sheet (SDS) for **Ro 67-4853**, which should be available through your institution, is the primary source for any specific handling and emergency procedures.<sup>[1]</sup>

Note: This document provides essential guidance based on available safety information. It is not a substitute for the official Safety Data Sheet and your institution's specific waste management policies. Always consult with your EHS department for clarification and to ensure full compliance with all regulations.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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